

Discovery and developmental history of paclobutrazol as a plant growth retardant

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The Discovery and Developmental History of Paclobutrazol: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Paclobutrazol (PBZ), a triazole-based plant growth retardant, has significantly impacted agricultural and horticultural practices since its development. This technical guide provides a comprehensive overview of the discovery, developmental history, and mechanism of action of **paclobutrazol**. It details the key experiments that have elucidated its physiological effects, presents quantitative data in structured tables, and outlines the experimental protocols for its application and study. Furthermore, this guide includes detailed diagrams of the relevant signaling pathways and experimental workflows to facilitate a deeper understanding of its function as a potent inhibitor of gibberellin biosynthesis.

Discovery and Developmental History

Paclobutrazol, chemically known as (2RS, 3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol, is a synthetic plant growth regulator belonging to the triazole family. Its development as a plant growth retardant was pioneered by scientists at Imperial Chemical Industries (ICI) at their Jealott's Hill research station.[1][2] The initial synthesis of



paclobutrazol was first disclosed in patents filed by ICI.[3] The compound was introduced to the market by ICI Agrochemicals (now part of Syngenta) in 1986.[2][4]

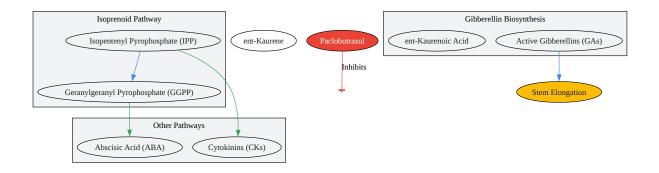
Paclobutrazol is a mixture of enantiomers, with the (2S,3S) isomer being primarily responsible for its growth-regulating properties, while the (2R,3R) isomer exhibits greater fungicidal activity. [1][3] This dual functionality, acting as both a growth retardant and a systemic fungicide, has contributed to its widespread use in agriculture and horticulture.[5] It is marketed under various trade names, including Bonzi, Clipper, Cultar, and Piccolo.[1][6][7]

Mechanism of Action: Inhibition of Gibberellin Biosynthesis

The primary mode of action of **paclobutrazol** is the inhibition of gibberellin (GA) biosynthesis. [6][8][9] Gibberellins are a class of plant hormones responsible for promoting cell elongation and division, thereby playing a crucial role in stem elongation, seed germination, and flowering. [10] **Paclobutrazol** specifically targets the enzyme ent-kaurene oxidase, a cytochrome P450-dependent monooxygenase.[2][8] This enzyme catalyzes the three-step oxidation of ent-kaurene to ent-kaurenoic acid, a key precursor in the GA biosynthesis pathway.[2][11] By inhibiting this step, **paclobutrazol** effectively reduces the endogenous levels of active gibberellins in plants.[12] The inhibitory effect of **paclobutrazol** on gibberellin biosynthesis can be reversed by the exogenous application of GA.[8]

The inhibition of the gibberellin pathway leads to a redirection of the isoprenoid pathway, resulting in an accumulation of precursors. This can lead to an increased synthesis of other hormones, such as abscisic acid (ABA) and cytokinins (CK), which also contributes to the observed physiological effects of **paclobutrazol**, including improved stress tolerance.[5][11]





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Quantitative Data from Key Experiments

Numerous studies have quantified the effects of **paclobutrazol** on various plant species. The following tables summarize key findings on its impact on plant height, stem diameter, and yield.

Table 1: Effect of Paclobutrazol on Plant Height and Stem Diameter



Plant Species	Paclobutraz ol Concentrati on	Application Method	Reduction in Plant Height (%)	Increase in Stem Diameter (%)	Reference
Pentas lanceolata	120 mg/L	Drench	30.77	- (Thinnest stem observed)	[1]
Basil (Ocimum basilicum)	20 ppm	Not specified	Significant reduction	Significant increase	[2]
Eggplant (Solanum melongena)	150-200 mg/L	Not specified	 (Increased plant height initially) 	-	[4]
Narcissus 'Ice Follies'	200 mg/L	Not specified	59	-	[5]
Gypsophila bicolor	1.5 mg/L	Not specified	24.45	47.71 (at 2.0 mg/L)	[12]
Phalaenopsis 'Join Grace'	500-1000 mg/L	Foliar Spray	67.2 - 71.6	- (Minimal effect)	[13]
Groundnut (Arachis hypogaea)	150 ppm	Foliar Spray	Significant reduction	-	[14]

Table 2: Effect of Paclobutrazol on Crop Yield and Quality



Crop	Paclobutrazol Treatment	Key Findings	Reference
Mango (Mangifera indica cv. 'Amrapali')	1.5 g/meter canopy diameter + Flower Bud Pruning	Delayed flowering by 36 days, delayed harvesting by 16 days, increased flowering percentage, number of fruits, and fruit weight.	[3]
Mango (Mangifera indica cv. 'Totapuri')	3.0 ml/m canopy diameter (soil drench)	Increased total sugars (23.4%), reducing sugars (29.6%), glucose (77.4%), and sucrose (27.8%).	[15]
Mango (Mangifera indica cv. 'Bangalora')	0.75 g a.i. m ⁻² (soil drench) + MAP (1%) + NAA (20 ppm) (foliar)	Highest number of panicles, fruit length, girth, weight, and yield per tree (240.35 kg).	[16]
Maize (Zea mays)	300 mg/L (seed soaking)	Increased average grain yield by 61.3%.	[17]
Eggplant (Solanum melongena)	150-200 mg/L	Increased number of leaves, branches, buds, and yield.	[4]
Groundnut (Arachis hypogaea)	100 ppm (foliar application at 30 DAE)	Increased pod yield by 27.4%.	[18]
Litchi (Litchi chinensis)	3.0 g and 4.0 g a.i./meter canopy diameter (soil drench)	Suppressed vegetative growth, residual effects on flowering and fruiting in the following year.	[19]

Detailed Experimental Protocols



The efficacy of **paclobutrazol** is highly dependent on the application method, concentration, and timing. Below are detailed methodologies from key experiments.

Synthesis of Paclobutrazol

The synthesis of **paclobutrazol** can be achieved through a multi-step chemical process.[8] A common laboratory-scale synthesis involves the following steps:

- Reaction of 1,2,4-triazole with 1-chloropinacolone: 1,2,4-triazole is reacted with 1-chloropinacolone in a suitable solvent like ethyl acetate to produce triazolylpinacolone.[6][10]
- Reaction with p-chlorobenzyl halide: The resulting triazolylpinacolone is then reacted with a p-chlorobenzyl halide (e.g., chloride or bromide) in a solvent such as benzene to form a triazolyl ketone.[6][10]
- Reduction to **Paclobutrazol**: Finally, the triazolyl ketone is reduced using a reducing agent like sodium borohydride (NaBH₄) in a solvent like methanol to yield **paclobutrazol**.[6][10]

A patented method describes a one-step reduction of 1-(4-chlorophenyl)-4,4-dimethyl-2-[1,2,4-triazolyl]-1-penten-3-one using a reducing agent to produce **paclobutrazol**, which reduces both the double bond and the carbonyl group simultaneously.[7][9]

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Application in Mango for Flowering Control

Objective: To regulate flowering and fruiting time in 'Amrapali' mango.[3]

Materials:

- Paclobutrazol (PBZ)
- Water
- 'Amrapali' mango trees



Procedure:

- PBZ Application: Apply different doses of PBZ (0.5, 1.0, 1.5, 2.0 g per meter of canopy diameter) as a soil drench. A control group receives only water.
- Flower Bud Pruning (FBP): A subset of the PBZ-treated trees and a control group undergo flower bud pruning.
- Data Collection: Monitor and record the time to flowering, time to harvest, flowering percentage, number of panicles, total flowers, total fruits, and fruit weight.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatments.

Foliar Application on Ornamental Plants

Objective: To evaluate the effect of **paclobutrazol** on the growth of Pentas lanceolata.[1]

Materials:

- Paclobutrazol (PBZ) at concentrations of 30, 60, 90, and 120 mg/L
- Pentas lanceolata plants in pots
- Hand sprayer

Procedure:

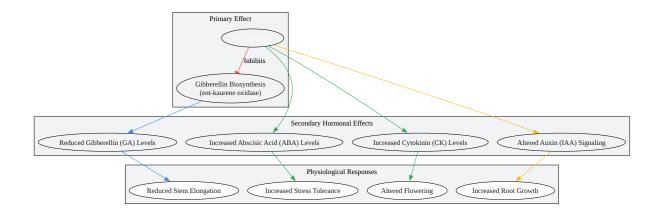
- Foliar Spray: Apply the different concentrations of PBZ as a foliar spray until the runoff point (approximately 20 ml per plant). Cover the top of the pot to prevent the growth retardant from contacting the medium.
- Soil Drench (for comparison): In a parallel experiment, apply the same concentrations of PBZ as a soil drench (90 ml per experimental unit).
- Control Group: Spray or drench control plants with water only.
- Experimental Design: Use a randomized complete block design with three replicates.



- Data Collection: Measure plant height, stem diameter, and the number of branches.
- Statistical Analysis: Subject the data to analysis of variance (ANOVA) and compare means using the least significant difference (L.S.D) test at a 5% probability level.

Signaling Pathways and Logical Relationships

Paclobutrazol's primary effect on the gibberellin pathway triggers a cascade of hormonal and physiological changes within the plant.



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Recent research has also highlighted the role of **paclobutrazol** in coordinating auxin and abscisic acid signaling pathways to promote root development, particularly in difficult-to-root



plants.[20][21] Moderate concentrations of **paclobutrazol** have been shown to increase indole-3-acetic acid (IAA) content while decreasing ABA content in roots, leading to enhanced root growth.[20][21]

Conclusion

Paclobutrazol has established itself as a valuable tool in modern agriculture and horticulture for managing plant growth and improving crop yields. Its discovery and development by ICI marked a significant advancement in the field of plant growth regulators. A thorough understanding of its mechanism of action, primarily through the inhibition of gibberellin biosynthesis, and its subsequent effects on other hormonal pathways, is crucial for its effective and sustainable application. The quantitative data and detailed experimental protocols presented in this guide provide a solid foundation for researchers, scientists, and drug development professionals to further explore and optimize the use of this potent plant growth retardant. Future research should continue to focus on its long-term environmental fate and the development of even more targeted and efficient application strategies.

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